

Application Notes and Protocols for PV-1115, a Selective Chk2 Inhibitor

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Compound of Interest

Compound Name: PV1115

Cat. No.: B15584084

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These application notes provide a comprehensive guide for the preparation and use of PV-1115 stock solutions in a laboratory setting. PV-1115 is a potent and highly selective inhibitor of Checkpoint Kinase 2 (Chk2), a critical enzyme in the DNA damage response pathway. Accurate preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results.

Quantitative Data for PV-1115

Sourcing chemical and physical data from reliable suppliers is essential before beginning any experimental work. The following table summarizes the key quantitative data for PV-1115.^{[1][2][3][4]}

Parameter	Value	Notes
Synonyms	PV 1115	
CAS Number	1093793-10-2	
Molecular Formula	C20H19N7O3	
Molecular Weight	405.42 g/mol	Crucial for accurate molar concentration calculations.[1] [2]
Purity	>98% (HPLC)	A high degree of purity is necessary for in vitro assays. [1]
IC50	Chk2: 0.14 nMChk1: 66,000 nMRSK2: >100,000 nM	Demonstrates high selectivity for Chk2 over other kinases.[2] [4]
Appearance	Solid Powder	Visual confirmation of compound integrity.
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	The most common solvent for creating high-concentration stock solutions of kinase inhibitors.[5]
Storage (Solid)	-20°C for up to 12 months	For long-term storage, it is recommended to store PV-1115 as a solid at -20°C.[6]
Storage (In Solvent)	-80°C for up to 6 months	Stock solutions in DMSO should be aliquoted and stored at -80°C to minimize freeze-thaw cycles.[6]

Experimental Protocols

Preparation of a 10 mM PV-1115 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of PV-1115, a common starting concentration for many experiments.

Materials and Equipment:

- PV-1115 solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber, or opaque microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the Required Mass: To prepare a 10 mM stock solution, the mass of PV-1115 needed can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

$$\text{For 1 mL of a 10 mM solution: Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 405.42 \text{ g/mol} \times 1000 \text{ mg/g} = 4.05 \text{ mg}$$

- Weighing the Compound:
 - Before opening, allow the vial of PV-1115 to equilibrate to room temperature to prevent condensation.
 - In a chemical fume hood, accurately weigh 4.05 mg of PV-1115 powder and transfer it to a sterile microcentrifuge tube.
- Dissolution:

- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the PV-1115 powder.
- Securely cap the tube and vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution, but the stability of the compound under these conditions should be considered.[\[6\]](#)
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, clearly labeled microcentrifuge tubes.[\[6\]](#)
 - Store the aliquots at -80°C for long-term storage.[\[6\]](#)

Preparation of Working Solutions

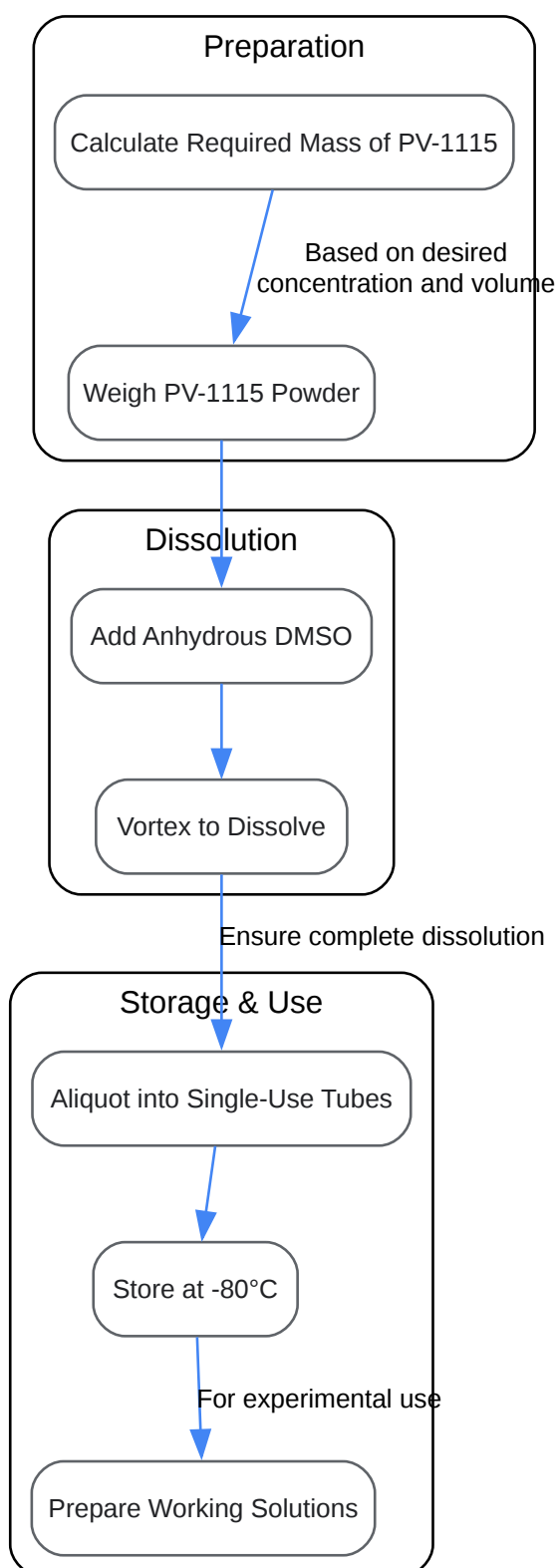
Working solutions should be prepared by diluting the high-concentration stock solution in the appropriate aqueous experimental medium (e.g., cell culture medium or assay buffer).

Important Considerations:

- To avoid precipitation, it is recommended to first make intermediate dilutions of the stock solution in DMSO before the final dilution into the aqueous medium.[\[7\]](#)
- The final concentration of DMSO in the experimental medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. A vehicle control with the same final DMSO concentration should always be included in experiments.[\[8\]](#)

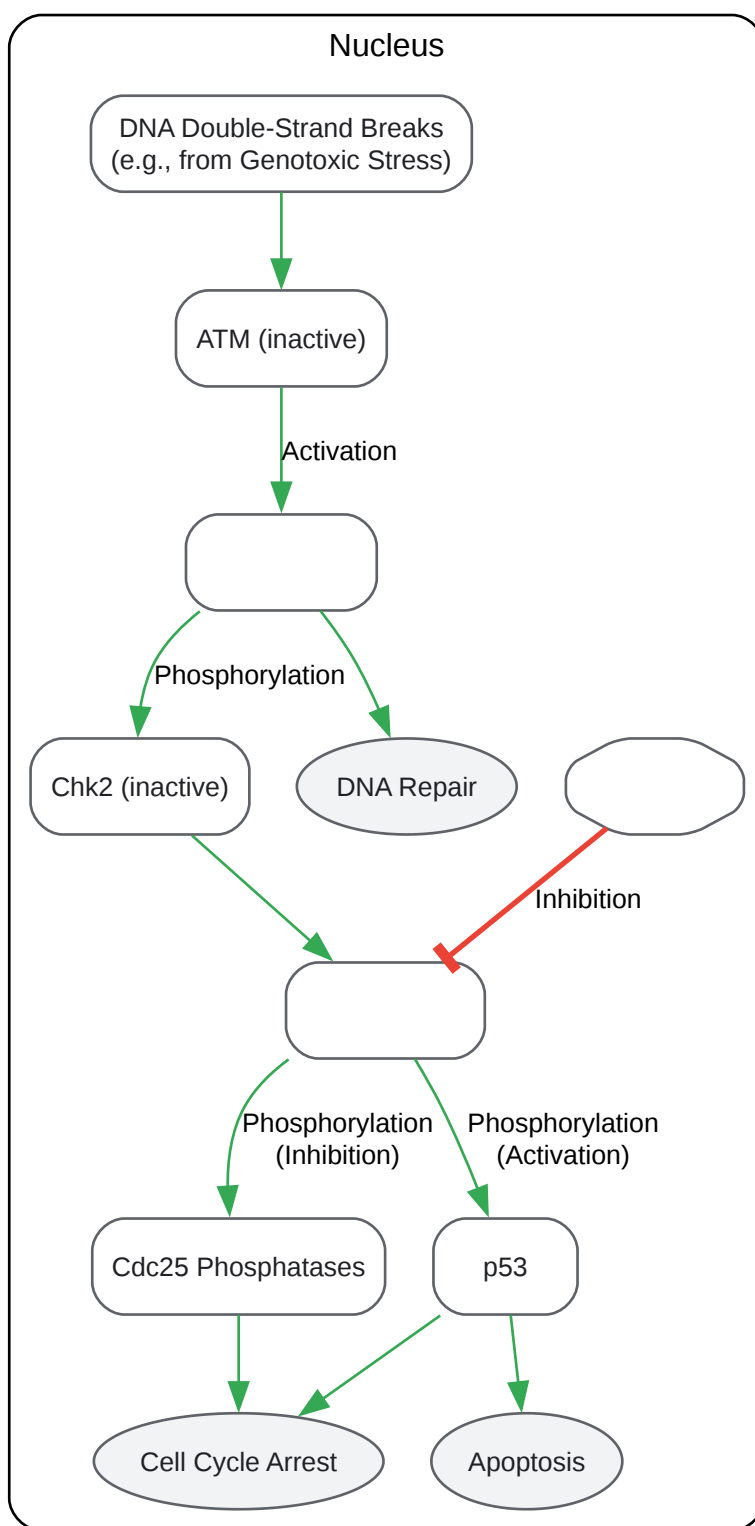
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, created using Graphviz, illustrate the Chk2 signaling pathway and the experimental workflow for preparing PV-1115 stock solutions.



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Caption: Experimental workflow for preparing PV-1115 stock solutions.



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Caption: The ATM-Chk2 signaling pathway in response to DNA damage.

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